

# Best practices for blood collection to ensure accurate Hepcidin-25 levels

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## Compound of Interest

Compound Name: *Hepcidin-25*

Cat. No.: *B1576460*

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## Technical Support Center: Hepcidin-25 Blood Collection & Analysis

This technical support center provides researchers, scientists, and drug development professionals with best practices for blood collection to ensure accurate **Hepcidin-25** levels. It includes troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experiments.

### Frequently Asked Questions (FAQs)

Q1: What is the recommended sample type for **Hepcidin-25** analysis?

A1: Both serum and plasma can be used for **Hepcidin-25** measurement. However, consistency in sample type throughout a study is crucial for reliable results. Some studies have noted slightly higher concentrations of **Hepcidin-25** in samples collected in EDTA tubes compared to serum or lithium-heparin tubes.<sup>[1]</sup>

Q2: Which anticoagulant should I use for plasma collection?

A2: EDTA or lithium heparin are both acceptable anticoagulants for plasma collection for **Hepcidin-25** analysis.<sup>[2][3]</sup> It is important to gently invert the collection tubes 8-10 times to ensure proper mixing with the anticoagulant and prevent clotting.<sup>[4]</sup>

Q3: Is a fasting sample required for **Hepcidin-25** measurement?

A3: While some studies suggest that a meal does not significantly affect hepcidin concentration, collecting samples from a fasting patient (e.g., a first morning fast of 8-12 hours) is preferable to minimize potential variability.[3][5][6] If possible, avoiding iron-rich meals before collection is also recommended.[3]

Q4: Does the time of day for blood collection matter?

A4: Yes, **Hepcidin-25** levels exhibit a circadian rhythm, with levels generally being lowest in the morning and increasing throughout the day.[7][8] To minimize variability, it is highly recommended to standardize the sampling time, for instance, between 8:00 am and 11:00 am.  
[1]

Q5: How should I process the blood sample after collection?

A5: For serum, allow the blood to clot for at least 2 hours at room temperature or overnight at 4°C. Then, centrifuge at 1000 x g for 20 minutes. For plasma, centrifuge at 1000 x g for 15 minutes within 30 minutes of collection.[2] After centrifugation, the serum or plasma should be transferred to a clean, labeled polypropylene transport tube.[3]

Q6: What are the proper storage conditions for **Hepcidin-25** samples?

A6: For short-term storage, serum or plasma samples are stable for up to one day at room temperature or up to a week at 4°C.[5][6][8] For long-term storage, it is recommended to store aliquots at -20°C or -80°C.[2][3][6][8] Avoid repeated freeze-thaw cycles as this can affect the integrity of the sample.[2]

## Troubleshooting Guide

Problem	Potential Cause(s)	Recommended Solution(s)
Inaccurate or inconsistent Hepcidin-25 results	Sample Hemolysis: Ruptured red blood cells can interfere with the assay.	- Use a needle of 23 gauge or larger. - Avoid vigorous shaking of the collection tube; instead, gently invert it 8-10 times.[4] - Ensure the venipuncture site is dry.
Improper Sample Handling: Delays in processing or incorrect storage temperatures.	- Process blood samples within the recommended timeframes (e.g., centrifuge plasma within 30 minutes).[2] - Adhere strictly to the recommended storage temperatures based on the intended storage duration.[5][6][8]	
Variability in Collection Time: Blood drawn at different times of the day.	- Standardize the blood collection time for all samples in a study, preferably in the morning.[1][7]	
Inconsistent Sample Type: Using a mix of serum and plasma samples in the same study.	- Use a consistent sample type (either serum or plasma) for all study subjects.	
Low Hepcidin-25 levels detected	Sample Degradation: Prolonged storage at room temperature.	- If analysis cannot be performed within a day, store samples at 4°C for short-term or frozen for long-term storage. [5][6][8]
Patient-related factors: Underlying conditions such as iron deficiency.	- Correlate hepcidin levels with other iron status markers like ferritin.[1]	
High Hepcidin-25 levels detected	Patient-related factors: Inflammation, infection, or	- Measure inflammatory markers such as C-reactive protein (CRP) to aid in the

	chronic disease can elevate hepcidin levels.[9]	interpretation of hepcidin levels.[10]
Renal Dysfunction: Impaired kidney function can lead to elevated hepcidin.[10]	- Consider the patient's renal function (e.g., eGFR) when interpreting results.[10]	

## Experimental Protocols

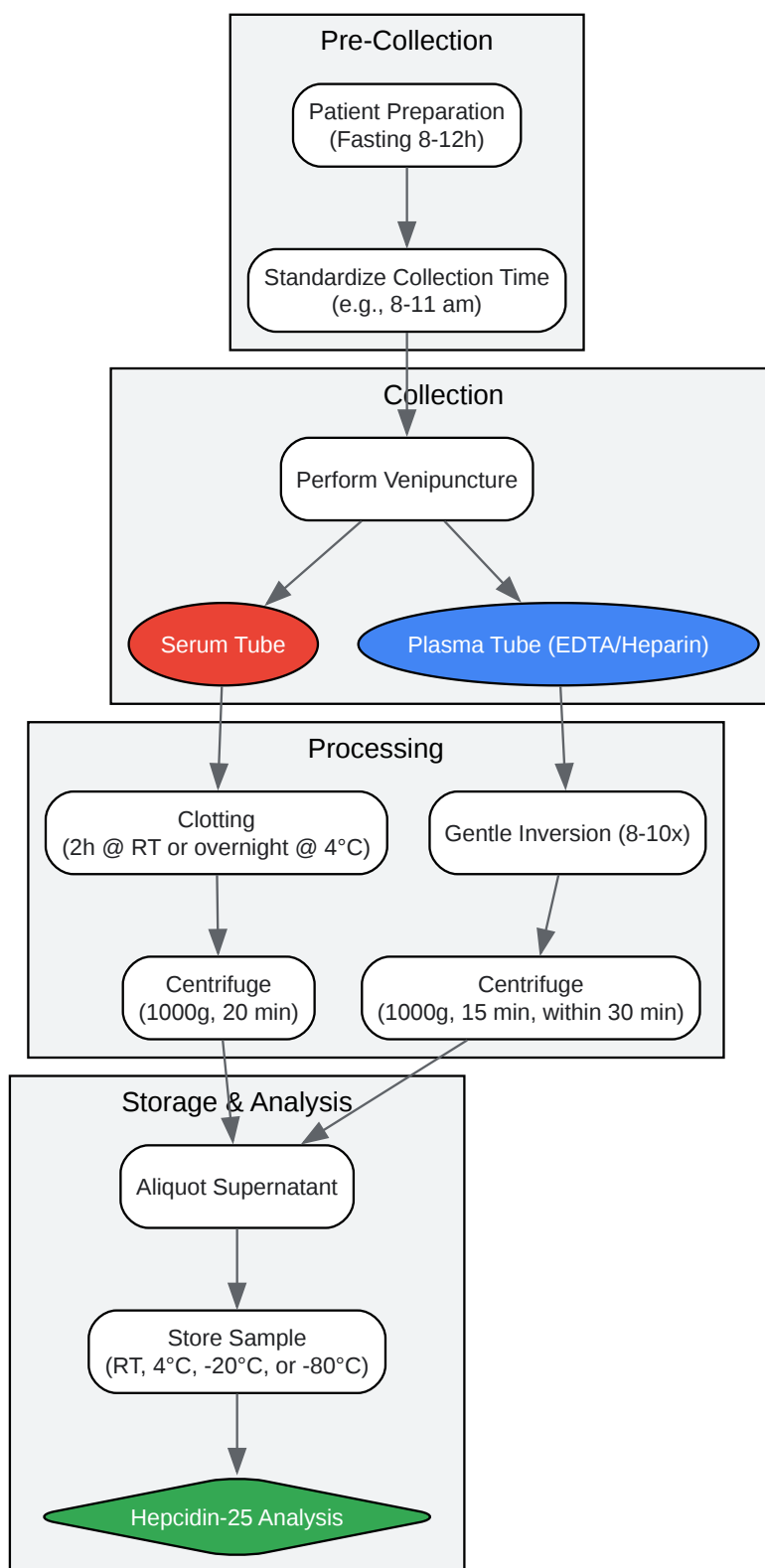
### Protocol 1: Serum Collection and Processing

- Patient Preparation: Whenever possible, instruct the patient to fast for 8-12 hours before blood collection.[3] Record the time of collection.
- Blood Collection:
  - Use a serum separator tube (SST).
  - Perform venipuncture following standard phlebotomy procedures.[11]
  - Collect the required volume of blood.
  - Gently invert the tube 5-10 times to mix the clot activator with the blood.[12]
- Clotting: Allow the blood to clot at room temperature for at least 2 hours, or alternatively, at 4°C overnight.[2]
- Centrifugation: Centrifuge the tube at 1000 x g for 20 minutes at room temperature.[2]
- Aliquoting: Carefully aspirate the serum and transfer it into a pre-labeled, freezer-safe polypropylene tube. Avoid disturbing the gel separator or the red blood cell pellet.[3]
- Storage:
  - For analysis within one day, store at room temperature.[5]
  - For analysis within a week, store at 4°C.[6][8]
  - For long-term storage, store at -20°C or -80°C.[6][8]

## Protocol 2: Plasma Collection and Processing

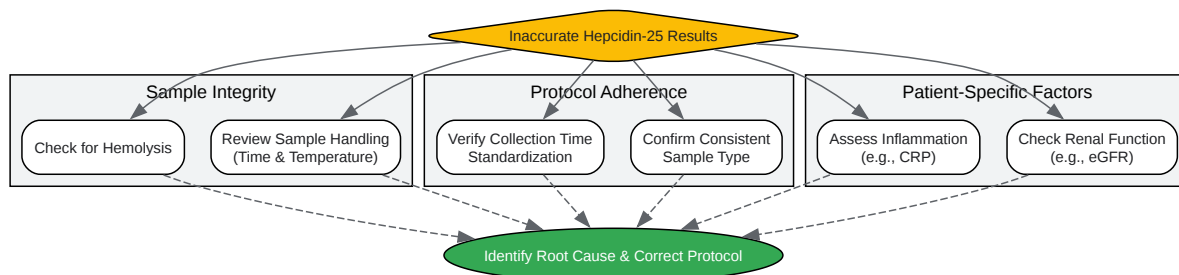
- Patient Preparation: Whenever possible, instruct the patient to fast for 8-12 hours before blood collection.[\[3\]](#) Record the time of collection.
- Blood Collection:
  - Use a tube containing either EDTA or lithium heparin as an anticoagulant.[\[2\]](#)[\[3\]](#)
  - Perform venipuncture following standard phlebotomy procedures.[\[11\]](#)
  - Collect the required volume of blood, ensuring the tube is filled to the appropriate level.
  - Gently invert the tube 8-10 times to ensure thorough mixing of the blood and anticoagulant.[\[4\]](#)
- Centrifugation: Within 30 minutes of collection, centrifuge the tube at 1000 x g for 15 minutes at 2-8°C.[\[2\]](#)
- Aliquoting: Carefully aspirate the plasma and transfer it into a pre-labeled, freezer-safe polypropylene tube.[\[3\]](#)
- Storage:
  - For analysis within one day, store at room temperature.[\[5\]](#)
  - For analysis within a week, store at 4°C.[\[6\]](#)[\[8\]](#)
  - For long-term storage, store at -20°C or -80°C.[\[6\]](#)[\[8\]](#)

## Visual Guides



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Caption: Workflow for **Hepcidin-25** Blood Sample Collection and Processing.



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Caption: Troubleshooting Logic for Inaccurate **Hepcidin-25** Measurements.

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